

2,5-Dimethyl-1,4-dithiane-2,5-diol safety and hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethyl-1,4-dithiane-2,5-diol

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An In-depth Technical Guide to the Safety and Hazards of **2,5-Dimethyl-1,4-dithiane-2,5-diol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is compiled from publicly available safety data. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

Executive Summary

2,5-Dimethyl-1,4-dithiane-2,5-diol (CAS No: 55704-78-4) is a dithiane compound used as a flavoring agent in the food industry.^[1] While it has been evaluated for safety in this context, understanding its inherent chemical and toxicological properties is crucial for safe handling and use in research and development. This guide provides a consolidated overview of its known hazards, physical and chemical properties, and available toxicological data. Due to the limited public availability of in-depth toxicological studies, data for the closely related analog, 1,4-Dithiane-2,5-diol, is included for comparative purposes where relevant.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of a compound are critical for predicting its behavior and for designing safe handling and storage procedures.

Property	Value	Source Citation
Molecular Formula	C ₆ H ₁₂ O ₂ S ₂	[1]
Molecular Weight	180.29 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	81.00 to 83.00 °C	[1]
Boiling Point	326.00 to 327.00 °C at 760.00 mm Hg	[1]
Solubility	Slightly soluble in water; soluble in alcohol	[1]
Synonyms	Meaty dithiane, 1- Mercaptopropanone (dimer)	[2]

Hazard Identification and Classification

Based on aggregated GHS data, **2,5-Dimethyl-1,4-dithiane-2,5-diol** is classified as harmful if swallowed. The closely related compound, 1,4-Dithiane-2,5-diol, exhibits more severe hazard classifications, which should be considered for a conservative risk assessment.

GHS Classification

Compound	GHS Hazard Code	Hazard Statement
2,5-Dimethyl-1,4-dithiane-2,5-diol	H302	Harmful if swallowed[1]
1,4-Dithiane-2,5-diol (Analog)	H301	Toxic if swallowed
H317	May cause an allergic skin reaction[3]	
H318	Causes serious eye damage[3]	
H330	Fatal if inhaled	
H410	Very toxic to aquatic life with long lasting effects[4]	

Precautionary Statements & First Aid

Standard precautionary measures should be followed to minimize exposure.

Precautionary Code	Description
P264	Wash face, hands and any exposed skin thoroughly after handling. [5]
P270	Do not eat, drink or smoke when using this product. [5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P310/P317	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. For H302, call a POISON CENTER or doctor if you feel unwell. [1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data

Detailed toxicological studies for **2,5-Dimethyl-1,4-dithiane-2,5-diol** are not extensively available in the public domain. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it as a flavoring agent and concluded "No safety concern at current levels of intake when used as a flavouring agent".[\[3\]](#)[\[6\]](#) However, for handling in a research context, acute toxicity data from its analog, 1,4-Dithiane-2,5-diol, provides valuable insight.

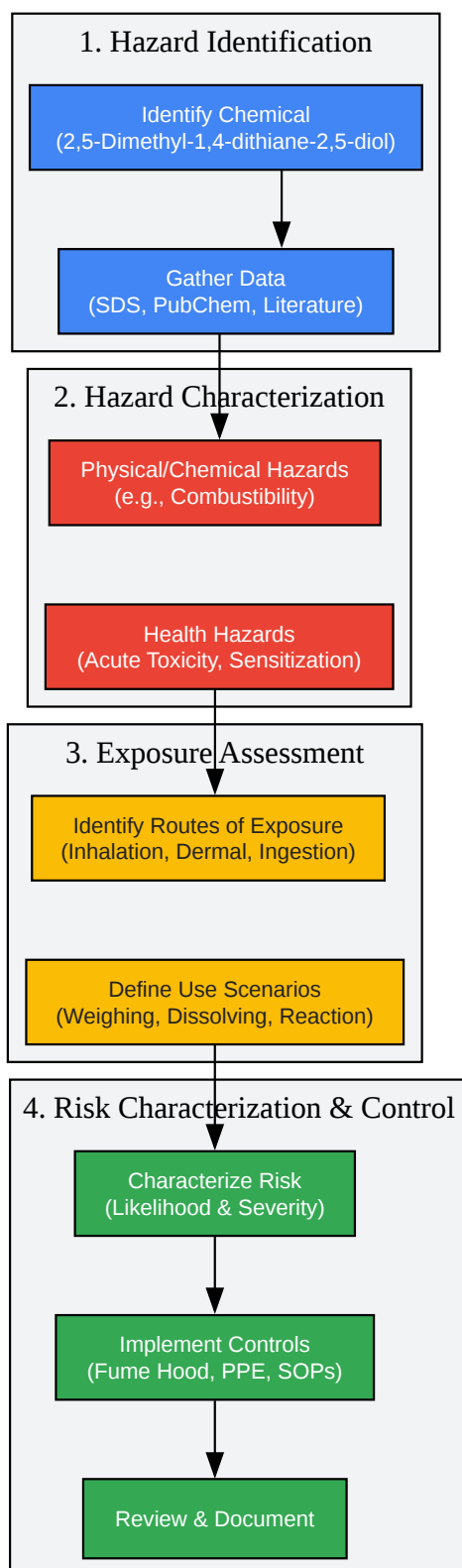
Parameter	Species	Route	Value	Remarks	Source Citation
LD50 (Oral)	Rat	Oral	200 - 2000 mg/kg	For 1,4-Dithiane-2,5-diol	[7]
LC50 (Inhalation)	Rat	Inhalation	0.44 - 0.522 mg/L (4 h)	For 1,4-Dithiane-2,5-diol	[7]
Skin Sensitization	-	Dermal	May cause sensitization by skin contact	For 1,4-Dithiane-2,5-diol	[7]
Eye Irritation	-	Ocular	Risk of serious damage to eyes	For 1,4-Dithiane-2,5-diol	[7]

Experimental Protocols

Detailed experimental methodologies for the toxicological endpoints listed above are not provided in the publicly available safety summaries and literature. These studies are typically conducted according to standardized OECD or EPA guidelines. For instance, an acute oral toxicity study (providing an LD50 value) would generally follow a protocol similar to OECD Guideline 420, 423, or 425 (Acute Oral Toxicity). These methods involve administering the substance to fasted animals (usually rats) and observing them for a defined period (e.g., 14 days) for signs of toxicity and mortality.

Chemical Hazard Assessment Workflow

The process of assessing and managing the risks associated with a chemical like **2,5-Dimethyl-1,4-dithiane-2,5-diol** can be visualized as a logical workflow. This ensures that all aspects of the chemical's hazard profile are considered, and appropriate control measures are implemented.



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Caption: Workflow for Chemical Hazard Assessment and Management.

Handling and Storage

To ensure safety, the following handling and storage procedures are recommended:

- Engineering Controls: Use only under a chemical fume hood to avoid inhalation of dust.^[5] Ensure that eyewash stations and safety showers are in close proximity to the workstation.^[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tight-sealing safety goggles.
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.^[5]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[5] For maintaining product quality, refrigeration is recommended.
- Incompatible Materials: Avoid contact with acids, bases, and strong oxidizing agents.^[7]

Stability and Reactivity

- Reactivity: No hazardous reactions are reported under normal processing.
- Chemical Stability: The substance is stable under recommended storage conditions, though exposure to moisture and air should be avoided.^[7]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.^[5]

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References

- 1. 2,5-Dimethyl-2,5-dihydroxy-1,4-dithiane | C₆H₁₂O₂S₂ | CID 62105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 1,4-Dithiane-2,5-diol | C₄H₈O₂S₂ | CID 98330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. WHO | JECFA [apps.who.int]
- 7. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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